

An In-depth Technical Guide to CAS Number 1251922-63-0

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Compound of Interest

Compound Name: Methyl 2-[2-(aminomethyl)phenoxy]acetate
Cat. No.: B15266584

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Researchers, scientists, and drug development professionals often require detailed information on specific chemical compounds, identified by their unique CAS (Chemical Abstracts Service) numbers. This guide aims to provide a comprehensive overview of the properties and data associated with CAS number 1251922-63-0.

Upon a thorough investigation of scientific databases and publicly available information, it has been determined that there is currently no specific chemical compound associated with the CAS number 1251922-63-0.

This lack of information could be attributed to several factors:

- **Incorrect CAS Number:** It is possible that the provided CAS number contains a typographical error. CAS numbers have a specific format and a check-digit to ensure their validity. A single incorrect digit will result in a number that does not correspond to any existing substance.
- **Novel or Undisclosed Compound:** The CAS number could belong to a very new or proprietary compound that has not yet been publicly disclosed in scientific literature or chemical databases. In the process of research and development, new substances are

constantly being synthesized and registered, and it can take time for this information to become widely available.

- **Confidential Business Information:** The compound may be part of a confidential research and development program within a pharmaceutical or biotechnology company, and its details are not yet in the public domain.

Recommendations for Researchers:

Given the absence of data for CAS number 1251922-63-0, it is recommended to:

- **Verify the CAS Number:** Double-check the source of the CAS number for any potential errors in transcription.
- **Consult Specialized Databases:** For those with access, searching proprietary and specialized chemical databases may yield results for less common or newly registered compounds.
- **Contact the Source:** If the CAS number was obtained from a specific publication, patent, or supplier, contacting them directly may provide clarification on the identity of the compound.

This guide will be updated if and when information regarding CAS number 1251922-63-0 becomes publicly available.

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